

Curdionolide A versus established drugs for inflammation

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Compound of Interest

Compound Name: *Curdionolide A*

Cat. No.: *B15235937*

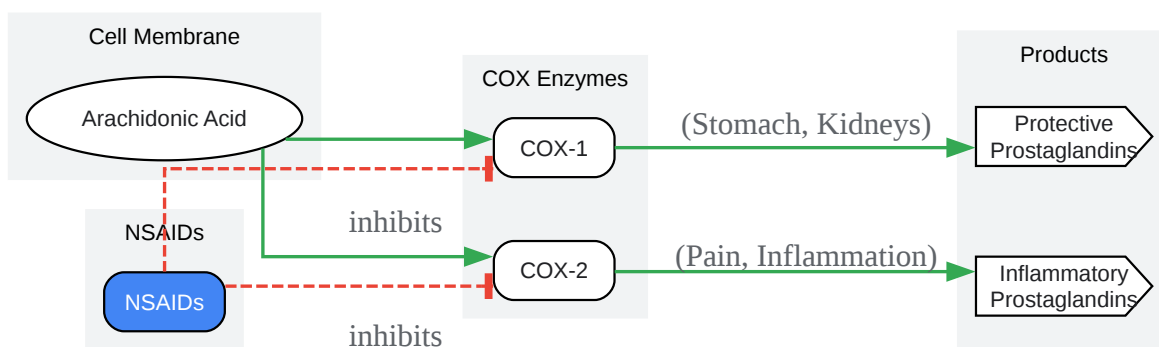
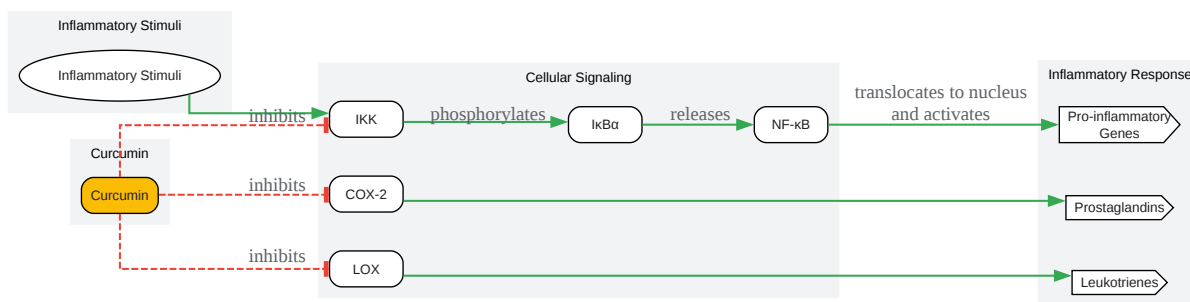
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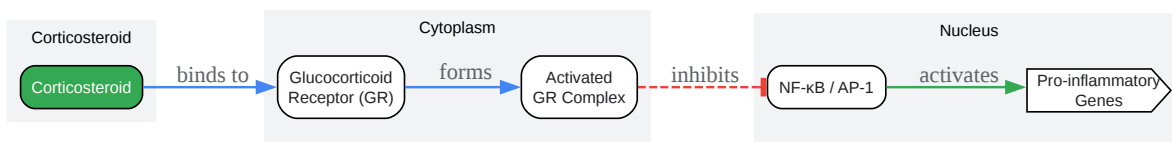
Section 1: Mechanisms of Action

Curcumin

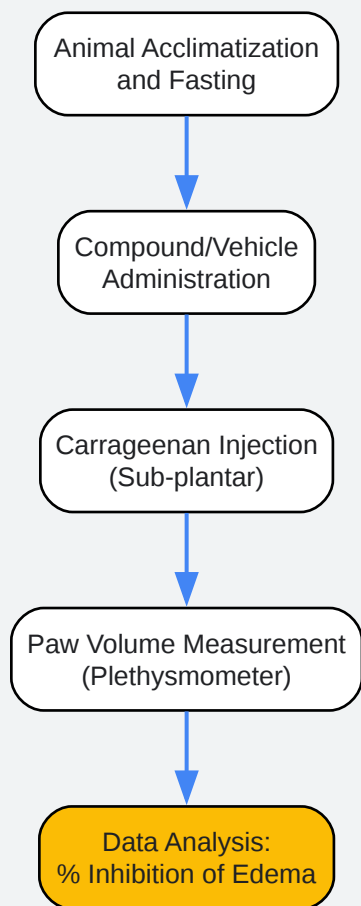
Curcumin exerts its anti-inflammatory effects through a multi-targeted approach. It has been shown to modulate several key signaling pathways involved in the inflammatory response. A primary mechanism is the inhibition of the transcription factor Nuclear Factor-kappa B (NF- κ B). [1] NF- κ B is a central regulator of inflammation, and its activation leads to the expression of numerous pro-inflammatory genes, including those for cytokines, chemokines, and adhesion molecules. [2][3] Curcumin can inhibit NF- κ B activation by preventing the phosphorylation and subsequent degradation of its inhibitory subunit, I κ B α . [1]

Furthermore, curcumin has been reported to inhibit the activity of Cyclooxygenase-2 (COX-2) and Lipoxygenase (LOX) enzymes, which are critical for the synthesis of prostaglandins and leukotrienes, respectively – potent mediators of inflammation. [4] It can also downregulate the expression of various pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α), Interleukin-1beta (IL-1 β), and Interleukin-6 (IL-6). [5]

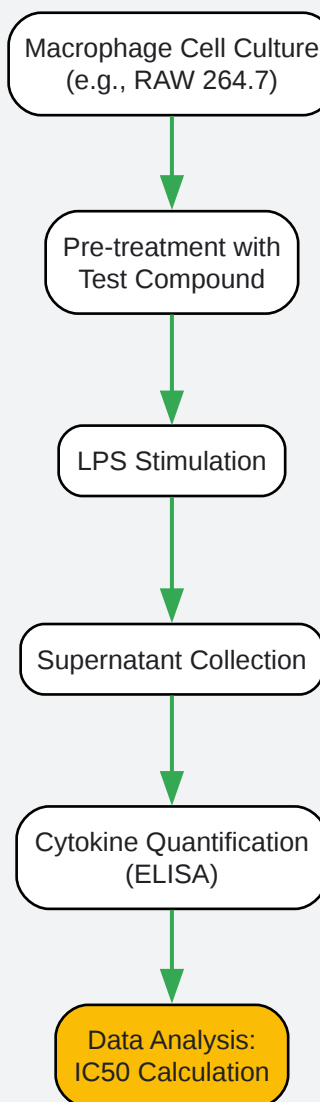




In Vivo: Carrageenan-Induced Paw Edema



In Vitro: Cytokine Production Assay



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References

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- 2. Identification of Known Drugs that Act as Inhibitors of NF- κ B Signaling and their Mechanism of Action - PMC [pmc.ncbi.nlm.nih.gov]
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- 4. Comparative Evaluation of Anti-Inflammatory Activity of Curcuminoids, Turmerones, and Aqueous Extract of Curcuma longa - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Anti-Inflammatory Effects of Curcumin in the Inflammatory Diseases: Status, Limitations and Countermeasures - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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